

# dihydrogen borate equilibrium in aqueous solutions

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## Compound Focus: Dihydrogenborate

CAS No.: 39201-27-9

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## Dihydrogen Borate in Acid-Base Equilibrium

The dihydrogen borate anion ( $\text{H}_2\text{BO}_3^-$ ) appears in the stepwise dissociation of boric acid. The quantitative data from a general table of acid and base strength is summarized below for easy reference [1].

Acid Name	Acid Formula	Ka	Base Name	Base Formula
Boric Acid	$\text{H}_3\text{BO}_3$	$5.8 \times 10^{-10}$	Dihydrogen borate ion	$\text{H}_2\text{BO}_3^-$
Dihydrogen borate ion	$\text{H}_2\text{BO}_3^-$	$1.8 \times 10^{-13}$	Hydrogen borate ion	$\text{HBO}_3^{2-}$
Hydrogen borate ion	$\text{HBO}_3^{2-}$	$1.6 \times 10^{-14}$	Borate ion	$\text{BO}_3^{3-}$

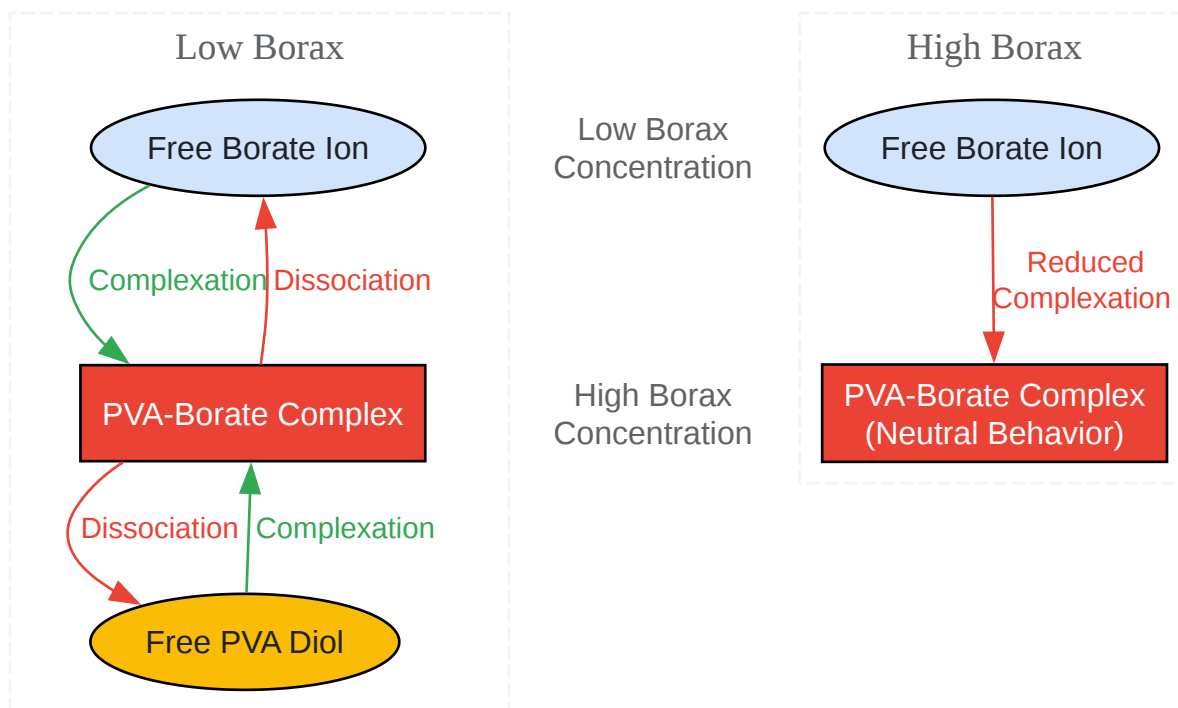
> **Interpretation of the Data:** The relatively small Ka value for boric acid ( $5.8 \times 10^{-10}$ ) confirms it is a **very weak acid**. The subsequent, even smaller Ka values for  $\text{H}_2\text{BO}_3^-$  and  $\text{HBO}_3^{2-}$  indicate that the second and third dissociation steps are extremely unfavorable, making the  $\text{BO}_3^{3-}$  anion a relatively strong base in aqueous solutions [1].

## Complexation with Poly(Vinyl Alcohol)

The equilibrium between borate ions and other molecules is crucial in practical applications. Research shows that dihydrogen borate ( $\text{H}_2\text{BO}_3^-$ ) can form complexes with poly(vinyl alcohol) (PVA) in dilute aqueous solutions [2].

- **Binding Behavior:** The amount of borate bound to PVA increases with rising borax concentration, eventually reaching a maximum asymptote at high concentrations [2].
- **Equilibrium Constant Variation:** The complexation equilibrium constant is not fixed; it decreases, then increases, and finally decreases again with increasing borax concentration. This is due to a balance between [2]:
  - **Electrostatic Repulsion:** Negatively charged borate ions repel the negatively charged PVA-borate complexes.
  - **Charge Shielding:** At higher concentrations, free sodium ( $\text{Na}^+$ ) ions shield the charges, making the complexes behave more like neutral polymers.

The following diagram illustrates this dynamic equilibrium process.



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*Dynamic equilibrium of PVA-borate complexation [2]*

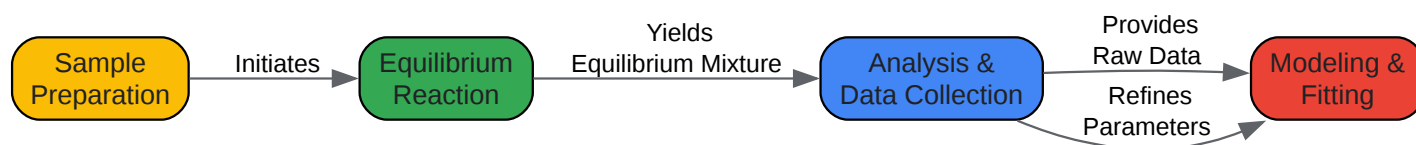
## Stabilization in a Host Lattice

Dihydrogen borate is typically a transient species in solution, but it can be stabilized under specific conditions. A key study successfully isolated and stabilized the  $\text{BO}(\text{OH})_2^-$  anion (dihydrogen borate) by crystallizing it within a hydrogen-bonded host lattice of a urea-containing compound,  $(\text{CH}_3)_4\text{N}^+\text{BO}(\text{OH})_2^- \cdot 2(\text{NH}_2)_2\text{CO} \cdot \text{H}_2\text{O}$  [3].

- **Stabilization Mechanism:** The urea host lattice features parallel, unidirectional channels. The dihydrogen borate anions are trapped within these channels and stabilized through extensive hydrogen bonding with their nearest neighbors [3].
- **Research Significance:** This demonstrates a method to isolate and study otherwise elusive species, which is critical for understanding their fundamental chemistry and structure.

## Graphviz for Diagramming Chemical Processes

Graphviz is a powerful tool for programmatically creating clear and consistent diagrams, which is ideal for documenting chemical equilibria and experimental workflows [4] [5]. The example below shows a generic experimental workflow applicable to studying such systems.



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*General workflow for equilibrium studies [2] [6]*

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